

# vanillin-d3 certificate of analysis

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## Compound of Interest

Compound Name: *4-Hydroxy-3-methoxybenzaldehyde-d3*

Cat. No.: *B020755*

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An In-Depth Technical Guide to the Certificate of Analysis for Vanillin-d3 (4-Hydroxy-3-(methoxy-d3)-benzaldehyde)

## Introduction

In the landscape of modern analytical science, particularly in quantitative mass spectrometry, the reliability of experimental data is fundamentally tethered to the quality of the reference standards employed. Vanillin-d3 (4-Hydroxy-3-(methoxy-d3)-benzaldehyde), a deuterated isotopologue of vanillin, serves as a critical internal standard for the precise quantification of its unlabeled counterpart in diverse matrices, from food products to clinical samples. Its utility stems from its near-identical chemical and physical properties to the analyte of interest, allowing it to co-elute chromatographically and experience similar ionization and matrix effects, yet be distinguishable by its mass-to-charge ratio.[1] This enables robust correction for variations in sample preparation and instrument response, ensuring analytical accuracy and precision.[1]

The Certificate of Analysis (CoA) is the cornerstone document that validates the identity, purity, and suitability of a specific batch of Vanillin-d3. More than a mere datasheet, a CoA is a legal document that provides a comprehensive quality report based on rigorous analytical testing.[2] [3] For researchers, scientists, and drug development professionals, a thorough understanding of the CoA is not merely procedural—it is essential for ensuring data integrity, achieving experimental reproducibility, and adhering to the stringent requirements of regulatory bodies like the FDA and quality management systems such as GMP and ISO 17025.[4][5] This guide provides a detailed deconstruction of the analytical tests presented on a Vanillin-d3 CoA,

elucidating the scientific principles behind each measurement and offering insight into the interpretation of the results.

## Deconstructing the Vanillin-d3 Certificate of Analysis

A comprehensive CoA for a stable isotope-labeled standard like Vanillin-d3 is built upon a foundation of orthogonal analytical techniques, each providing a unique and vital piece of quality information. This section dissects the key components of the analysis, explaining the causality behind the experimental choices and presenting the methodologies that ensure a self-validating system of quality control.

### Part 1: Identity and Physicochemical Properties

This initial set of tests confirms the fundamental identity and physical characteristics of the material. While seemingly basic, these parameters serve as a rapid, first-pass verification of the material's integrity.

Parameter	Typical Specification	Rationale & Field Insights
Product Name	Vanillin-d3; 4-Hydroxy-3-(methoxy-d3)-benzaldehyde	Includes systematic name for unambiguous identification.
CAS Number	74495-74-2	A universally recognized unique identifier for the specific chemical substance.[6][7]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> D <sub>3</sub> O <sub>3</sub>	Explicitly denotes the presence of three deuterium atoms, distinguishing it from unlabeled vanillin (C <sub>8</sub> H <sub>8</sub> O <sub>3</sub> ).[1]
Molecular Weight	155.17 g/mol	Reflects the mass increase due to the three deuterium atoms (unlabeled MW ≈ 152.15 g/mol ).[6][7]
Appearance	White to off-white crystalline solid	A visual inspection is the first line of defense. Any significant deviation in color or form (e.g., brown, oily) can indicate degradation, the presence of gross impurities, or improper synthesis.
Solubility	Soluble in Acetonitrile, Methanol, Ethanol	This practical information is crucial for the end-user to prepare accurate stock solutions and standards for analysis. Incompatibility with the chosen analytical solvent can lead to inaccurate concentration measurements. [8]

## Part 2: Definitive Structural Confirmation

Structural confirmation techniques provide unequivocal proof of the molecule's covalent structure and, critically for Vanillin-d3, the precise location of the isotopic labels.

- **Expertise & Rationale:**  $^1\text{H}$  NMR is arguably the most powerful tool for confirming the structure of organic molecules. For Vanillin-d3, its primary purpose is twofold: to verify the overall aromatic and aldehyde proton signals consistent with the vanillin backbone and, most importantly, to confirm the absence of the methoxy ( $-\text{OCH}_3$ ) proton signal, which is typically found around 3.9 ppm in unlabeled vanillin. This absence is direct evidence of successful deuteration at the intended methoxy position.
- **Trustworthiness (Self-Validating Protocol):** The presence of all other expected proton signals (aldehyde and aromatic protons) acts as an internal validation that the correct core molecule is present, while the specific absence of the methoxy signal validates the deuteration.

#### Experimental Protocol: $^1\text{H}$ NMR Analysis of Vanillin-d3

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of the Vanillin-d3 sample and dissolve it in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, Acetone-d6) in a clean, dry NMR tube.
- **Internal Standard:** Add a small amount of Tetramethylsilane (TMS) to the solution to serve as a chemical shift reference (0.00 ppm).
- **Instrument Setup:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Key acquisition parameters include a 30-degree pulse angle, a relaxation delay of at least 2 seconds, and a sufficient number of scans (typically 16-64) to achieve a high signal-to-noise ratio.
- **Data Processing:** Process the resulting Free Induction Decay (FID) with an appropriate line broadening factor (e.g., 0.3 Hz) and perform phase and baseline corrections.
- **Analysis:** Integrate all signals and assign chemical shifts relative to the TMS reference. The spectrum should show signals for the aldehyde proton (~9.8 ppm), the aromatic protons (~7.0-7.4 ppm), and the hydroxyl proton (variable), but a complete lack of a signal around 3.9 ppm.<sup>[9][10]</sup>

- **Expertise & Rationale:** Mass spectrometry directly measures the mass-to-charge ratio of ionized molecules, providing definitive confirmation of the molecular weight. For Vanillin-d3, the analysis must show a molecular ion peak corresponding to its higher mass (e.g.,  $m/z$  156.07 for  $[M+H]^+$ ) compared to unlabeled vanillin ( $m/z$  153.05 for  $[M+H]^+$ ). This "mass shift" of +3 amu is a critical identity confirmation point.[6]
- **Trustworthiness (Self-Validating Protocol):** The technique is calibrated using known standards, and the observed mass is compared against the theoretically calculated exact mass of  $C_8H_5D_3O_3$ . High-resolution mass spectrometry (HRMS) can confirm this mass to within a few parts per million (ppm), providing an extremely high degree of confidence in the elemental composition.[11]

#### Experimental Protocol: Mass Spectrometric Analysis of Vanillin-d3

- **Sample Preparation:** Prepare a dilute solution of Vanillin-d3 (~1-10  $\mu\text{g/mL}$ ) in a suitable solvent like acetonitrile or methanol with 0.1% formic acid (for positive ion mode) or 0.1% ammonium hydroxide (for negative ion mode).
- **Infusion:** Introduce the sample into the mass spectrometer's ion source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10  $\mu\text{L/min}$ ).
- **Ionization:** Utilize electrospray ionization (ESI) in either positive or negative mode.
- **Data Acquisition:** Acquire data in full scan mode over a mass range that includes the expected molecular ion (e.g.,  $m/z$  100-200).
- **Analysis:** Identify the base peak corresponding to the molecular ion (e.g.,  $[M-H]^-$  at  $m/z$  154) and confirm that its mass is consistent with the deuterated structure.

## Part 3: Quantitative Assessment of Purity

Purity is a multi-faceted attribute. For a deuterated standard, it encompasses both chemical purity (the percentage of the desired molecule relative to other chemical entities) and isotopic purity (the degree of deuterium enrichment).

- **Expertise & Rationale:** HPLC is the gold standard for assessing the chemical purity of non-volatile small molecules. It separates the main compound (Vanillin-d3) from any process-

related impurities, starting materials, or degradation products.[12][13] The result is expressed as a percentage, typically calculated by area normalization, which represents the purity of the target compound relative to all other UV-active substances detected. A high chemical purity (e.g., >99%) is essential to prevent co-eluting impurities from interfering with the analysis and to ensure accurate standard concentrations.

- **Trustworthiness (Self-Validating Protocol):** The method's validity is ensured through the use of system suitability tests, including checks for retention time stability, peak shape (tailing factor), and detector response linearity. The use of a photodiode array (PDA) detector further enhances trustworthiness by providing UV spectra for each peak, which can help confirm the identity of the main peak and tentatively identify impurities.[12][14]

#### Experimental Protocol: HPLC-PDA Purity Analysis of Vanillin-d3

- **Standard Preparation:** Accurately prepare a solution of Vanillin-d3 in the mobile phase or a compatible solvent at a known concentration (e.g., 0.5 mg/mL).
- **Chromatographic Conditions:**
  - **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
  - **Mobile Phase:** An isocratic or gradient mixture of water and a polar organic solvent (e.g., methanol or acetonitrile), often with a small amount of acid (e.g., 0.1% acetic acid) to ensure good peak shape. A typical starting point is 60:40 Methanol:Water.[14]
  - **Flow Rate:** 1.0 mL/min.
  - **Injection Volume:** 10 µL.
  - **Column Temperature:** 30 °C.
  - **Detection:** PDA detector monitoring at 280 nm and 310 nm, with full spectral acquisition from 200-400 nm.[12][14]
- **Analysis:** Integrate all peaks in the chromatogram. Calculate the chemical purity using the area percent formula:  $\text{Purity \%} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$ .

- **Expertise & Rationale:** This is the most critical specification for a deuterated internal standard. Isotopic purity, or isotopic enrichment, quantifies the percentage of molecules that contain the desired number of deuterium atoms (in this case, three). The presence of significant amounts of unlabeled (d0) material can create a false positive signal at the analyte's mass channel, while the presence of d1 or d2 species can complicate data analysis. The specification is typically reported as "atom % D," with values  $\geq 99\%$  being common for high-quality standards.[1][6]
- **Trustworthiness (Self-Validating Protocol):** The analysis relies on the natural and predictable isotopic distribution of the elements (especially  $^{13}\text{C}$ ). By acquiring a high-resolution mass spectrum of the molecular ion cluster, the relative intensities of the M, M+1, M+2, etc., peaks can be measured. This observed distribution is then compared to the theoretical distribution for a molecule of the given elemental formula and enrichment, allowing for a precise calculation of the isotopic purity.

#### Experimental Protocol: Isotopic Purity by LC-MS

- **Sample Preparation & Infusion:** Prepare and introduce the sample as described in the MS identity protocol. Using a chromatographic separation beforehand (LC-MS) is best practice to ensure the measurement is only of the peak corresponding to Vanillin-d3.
- **Instrument Setup:** Use a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) to achieve clear separation of the isotopologue peaks.
- **Data Acquisition:** Acquire data in full scan mode with high resolution and mass accuracy, focusing on the molecular ion cluster (e.g., m/z 154-158). Ensure sufficient scans are averaged across the chromatographic peak to obtain a representative mass spectrum with high signal-to-noise.
- **Analysis:**
  - Measure the intensities of the ion peaks corresponding to the d0, d1, d2, and d3 species. Note that the observed peak for the d3 species will have contributions from the natural  $^{13}\text{C}$  abundance.
  - Correct the observed intensities for the natural abundance of  $^{13}\text{C}$  to de-convolute the contribution from deuterium labeling.

- Calculate the isotopic purity as:  $\text{Isotopic Purity \%} = (\text{Corrected Intensity of d3} / \text{Sum of Corrected Intensities of d0 to d3}) * 100$ .

## Data Visualization and Workflow

Visual aids are essential for contextualizing analytical data and processes. The following diagrams illustrate the overall quality control workflow and the molecular structure central to the analysis.



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Caption: Analytical workflow for the generation of a Vanillin-d3 Certificate of Analysis.

## Vanillin-d3 Structure &amp; Analytical Targets

Deuterated Methoxy Group (CD<sub>3</sub>)  
- Verified by <sup>1</sup>H NMR (signal absence)  
- Confirmed by Mass Spec (+3 shift)

Conjugated System (Chromophore)  
- Basis for UV detection in HPLC  
- Quantifies Chemical Purity

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Caption: Chemical structure of Vanillin-d3 highlighting key analytical sites.

## Conclusion

The Certificate of Analysis for Vanillin-d3 is a testament to the rigorous, multi-faceted analytical process required to qualify a high-purity isotopic standard. Each test, from a simple visual inspection to high-resolution mass spectrometry, provides a layer of evidence that collectively builds a comprehensive profile of the material's quality. For the scientist in research, development, or quality control, the ability to expertly interpret this document is paramount. It transforms the CoA from a simple checklist into a powerful tool for mitigating risk, ensuring the validity of analytical data, and upholding the highest standards of scientific integrity.

## References

- Brooks Applied Labs. (n.d.). Detection of Vanillin Adulteration Utilizing both Bulk Carbon Isotope Analysis and Compound Specific Isotope Analysis. Retrieved from Brooks Applied Labs website. [\[Link\]](#)
- Moir, M., et al. (2021). New Analytical Method for Quantifying Flavoring Chemicals of Potential Respiratory Health Risk Concerns in e-Cigarette Liquids. *Frontiers in Chemistry*. [\[Link\]](#)
- National Institutes of Health. (2022). Characterization of vanillin carbon isotope delta reference materials. PMC. [\[Link\]](#)

- ResearchGate. (n.d.). The mass spectrometry of vanillin glucoside produced during the.... Retrieved from ResearchGate. [[Link](#)]
- The International Pharmaceutical Excipients Council. (n.d.). Certificate of Analysis Guide. Retrieved from IPEC Federation website. [[Link](#)]
- da Silva, J. K., et al. (2018). Analysis of vanillin by TLC and HPLC-PDA in herbal material and tincture from *Vanilla planifolia* Jacks ex. Andrews. Drug Analysis Research. [[Link](#)]
- Mansor, N. M., et al. (n.d.). Separation and Characterization of the Vanillin Compound from Soda Lignin. Journal of Physical Science. [[Link](#)]
- LabAlley. (2025). How to Read a Chemical Certificate of Analysis (COA). Retrieved from LabAlley website. [[Link](#)]
- Waters Corporation. (2013). Authentication of Vanilla Extracts by Convergence Chromatography. Retrieved from Waters Corporation website. [[Link](#)]
- World Health Organization. (n.d.). Annex 4: Model certificate of analysis. Retrieved from WHO website. [[Link](#)]
- ResearchGate. (n.d.). A simple and rapid HPLC technique for vanillin determination in alcohol extract. Retrieved from ResearchGate. [[Link](#)]
- University of Utah. (n.d.). Assignments of  $1\text{H}/13\text{C}$  Nuclear Magnetic Resonances For Vanillin. Retrieved from University of Utah Chemistry Department website. [[Link](#)]
- ResearchGate. (n.d.). Easy Extraction Method To Evaluate  $\delta^{13}\text{C}$  Vanillin by Liquid Chromatography–Isotopic Ratio Mass Spectrometry in Chocolate Bars and Chocolate Snack Foods. Retrieved from ResearchGate. [[Link](#)]
- Datacor. (2024). 2024 Certificate of Analysis - Definition, Example Template & Requirements. Retrieved from Datacor website. [[Link](#)]
- Malaysian Journal of Analytical Sciences. (2025). Facile authentication of commercial vanilla extracts using simple chromatographic method. [[Link](#)]

- Semantic Scholar. (n.d.). Application of  $^{13}\text{C}$  Quantitative NMR Spectroscopy to Isotopic Analyses for Vanillin Authentication Source. Retrieved from Semantic Scholar. [[Link](#)]
- ResearchGate. (n.d.).  $^{13}\text{C}$  NMR (nuclear magnetic resonance) spectrum of a vanillin sample in.... Retrieved from ResearchGate. [[Link](#)]
- Chromatography Online. (2024). Certificate of Analysis (CoA) and Calculations for Small-Molecule Drugs. Retrieved from LCGC International. [[Link](#)]
- National Institutes of Health. (n.d.). Vanillin. PubChem. Retrieved from NIH website. [[Link](#)]
- The Royal Society of Chemistry. (n.d.). Electronic Supplementary Information. Retrieved from RSC website. [[Link](#)]
- Human Metabolome Database. (n.d.).  $^1\text{H}$  NMR Spectrum (1D, 90 MHz,  $\text{CDCl}_3$ , experimental) (HMDB0012308). Retrieved from HMDB website. [[Link](#)]

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## Sources

1. Vanillin-D3 - Deuterated Reference Standard for Method Validation (CAS 74495-74-2) [[witega.de](#)]
2. [gmp-compliance.org](#) [[gmp-compliance.org](#)]
3. [chromatographyonline.com](#) [[chromatographyonline.com](#)]
4. [alliancechemical.com](#) [[alliancechemical.com](#)]
5. [cdn.who.int](#) [[cdn.who.int](#)]
6. Vanillin-(methoxy-d3) D 99atom , 99 CP 74495-74-2 [[sigmaaldrich.com](#)]
7. [hpc-standards.com](#) [[hpc-standards.com](#)]
8. Vanillin |  $\text{C}_8\text{H}_8\text{O}_3$  | CID 1183 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
9. [chemistry.utah.edu](#) [[chemistry.utah.edu](#)]

- 10. hmdb.ca [hmdb.ca]
- 11. researchgate.net [researchgate.net]
- 12. seer.ufrgs.br [seer.ufrgs.br]
- 13. mjas.analis.com.my [mjas.analis.com.my]
- 14. researchgate.net [researchgate.net]
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